

K4-S4 dosage and administration guidelines

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Compound of Interest

Compound Name: K4-S4

Cat. No.: B1576300

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Application Notes and Protocols: K4-S4

Disclaimer: The term "**K4-S4**" is not a standard scientific identifier for a compound. Based on search query analysis, it is highly probable that the intended subject is Andarine (S4), a well-documented Selective Androgen Receptor Modulator (SARM). This document will primarily focus on Andarine (S4). A brief section on a distinct peptide, Dermaseptin **K4-S4**, is also included for comprehensiveness. The information provided is intended for research purposes only and does not constitute medical advice.

Part 1: Andarine (S4)

Andarine (also known as GTx-007) is a non-steroidal, orally bioavailable Selective Androgen Receptor Modulator. It was initially developed for conditions like muscle wasting, osteoporosis, and benign prostatic hyperplasia. As a partial agonist of the androgen receptor, it exhibits tissue-selective anabolic effects.

Dosage and Administration Guidelines (Preclinical and Anecdotal)

The following table summarizes dosage information from preclinical studies and anecdotal reports from non-clinical settings. Note: Andarine is not approved for human consumption and these are not clinical recommendations.

Context	Dosage Range	Cycle Length	Administration Notes
Preclinical (Rats)	0.5 mg/day	Not Applicable	Oral administration. Showed reduction in prostate weight while maintaining muscle mass.
Non-Clinical/Research	25-50 mg/day	6-8 weeks	Often split into multiple doses per day due to a short half-life (approx. 4 hours). Starting with a lower dose is recommended to assess tolerance.

Experimental Protocols

1. In Vitro Assessment of Androgen Receptor (AR) Agonism

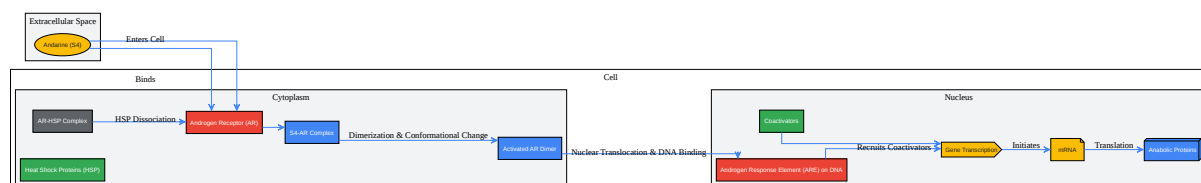
- Objective: To determine the efficacy and potency of Andarine (S4) in activating the androgen receptor in a cellular context.
- Cell Line: PC-3 cells transfected with a human AR expression vector and a reporter gene construct (e.g., MMTV-luciferase).
- Methodology:
 - Culture the transfected PC-3 cells in appropriate media (e.g., RPMI 1640 with 10% FBS) to 80% confluency.
 - Seed cells into 96-well plates at a density of 1×10^4 cells/well and allow to adhere overnight.
 - Starve the cells in serum-free media for 24 hours.
 - Prepare serial dilutions of Andarine (S4) and a known AR agonist (e.g., Dihydrotestosterone - DHT) in serum-free media.

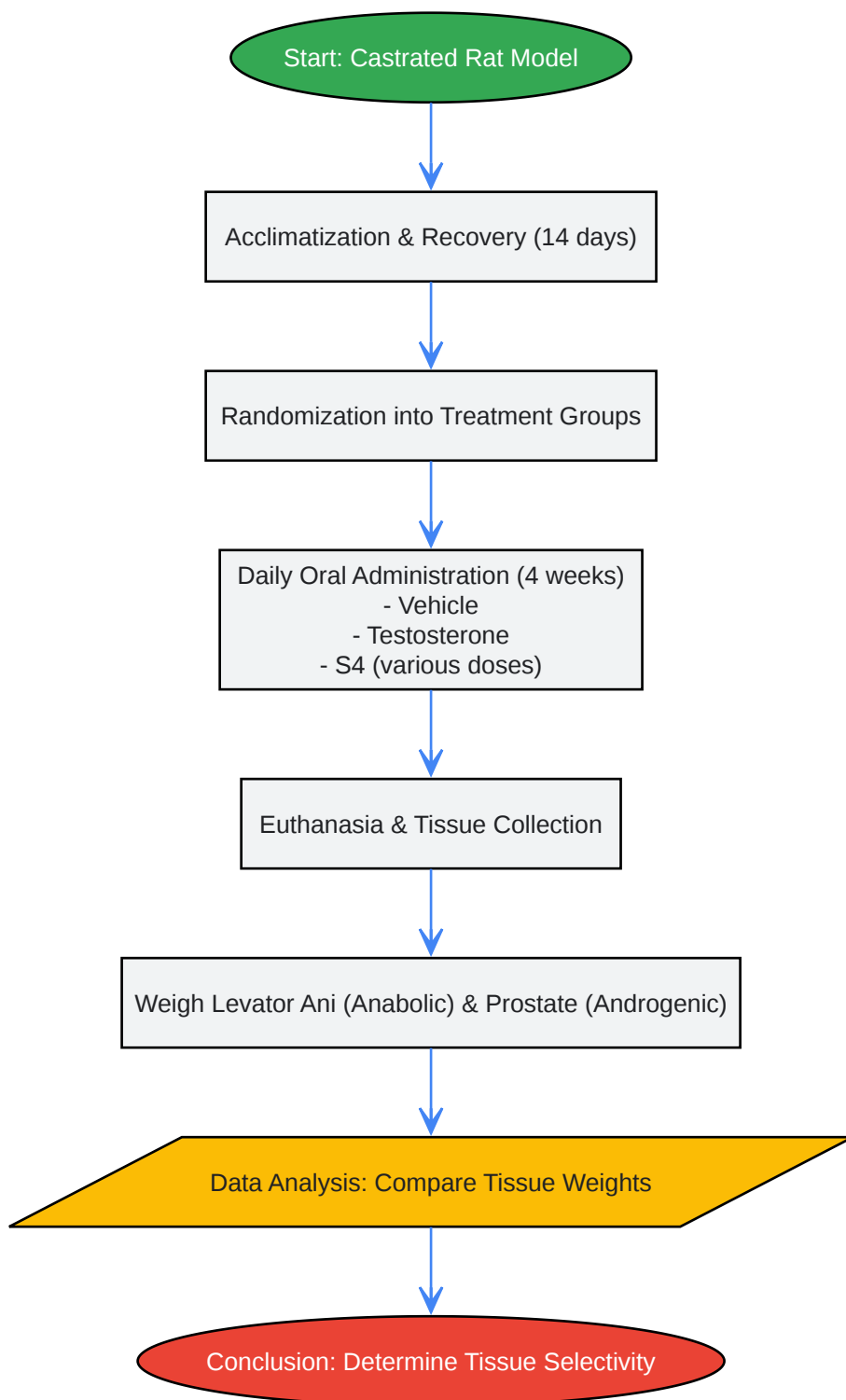
- Treat the cells with the compounds for 24 hours.
- Lyse the cells and measure luciferase activity using a luminometer.
- Normalize luciferase activity to total protein content for each well.
- Plot dose-response curves and calculate EC50 values.

2. Assessment of Anabolic and Androgenic Activity in a Castrated Rat Model

- Objective: To evaluate the tissue-selective anabolic activity of Andarine (S4) in vivo.
- Animal Model: Orchidectomized (castrated) male Sprague-Dawley rats.
- Methodology:
 - Allow rats to recover for 14 days post-castration to ensure depletion of endogenous androgens.
 - Divide animals into treatment groups (e.g., Vehicle control, Testosterone Propionate, Andarine S4 at various doses).
 - Administer compounds daily via oral gavage for a specified period (e.g., 4 weeks).
 - At the end of the treatment period, euthanize the animals.
 - Dissect and weigh target tissues: levator ani muscle (anabolic indicator) and prostate gland (androgenic indicator).
 - Compare tissue weights between groups to determine the anabolic and androgenic potency.

Signaling Pathways and Workflows





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